

# Personal protective equipment for handling Ethyl-p-methoxyhydrocinnamate

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## Compound of Interest

Compound Name: Ethyl-p-methoxyhydrocinnamate

Cat. No.: B142521

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## Essential Safety and Handling Guide for Ethyl p-Methoxyhydrocinnamate

This guide provides immediate and essential safety protocols for laboratory professionals handling Ethyl p-methoxyhydrocinnamate (also known as Ethyl p-methoxycinnamate). The following procedures are critical for ensuring personal safety and proper management of this chemical.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of Ethyl p-methoxyhydrocinnamate is provided below. These properties are essential for safe handling and storage.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C12H14O3[1]  |
| Molecular Weight  | 206.24 g/mol [2]   |
| Physical State    | Solid[1][3]  |
| Appearance        | White crystalline or cream-colored solid[3][4]               |
| Melting Point     | 49-58 °C / 132.8 - 136.4 °F[1][3]                            |
| Boiling Point     | 187°C at 15 mmHg[1]  |
| Solubility        | Insoluble in water[1]. Soluble in ethanol, DMSO, and DMF[1]. |
| Flash Point       | 133.8 ± 15.5°C[1]  |

## Hazard Identification and Precautionary Measures

There are conflicting classifications regarding the hazards of Ethyl p-methoxyhydrocinnamate. While some safety data sheets (SDS) do not classify it as a hazardous substance, others indicate potential health risks.[1] Therefore, a conservative approach to handling is strongly recommended.

### Potential Hazards:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: Can cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Signal Word: Warning

### Hazard Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

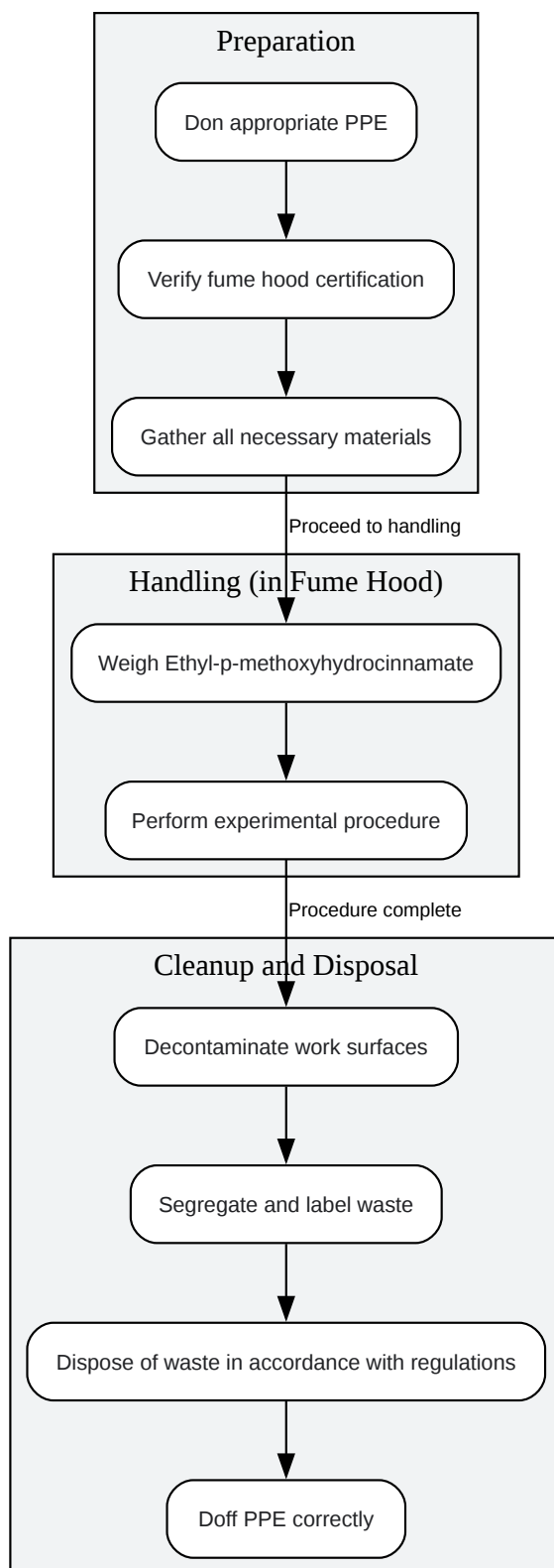
## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling this compound. The required PPE is detailed below.

| PPE Category           | Specification  | Rationale  |
|------------------------|--|--|
| Hand Protection        | Nitrile gloves. Consider double-gloving for enhanced protection.   | Provides a robust barrier against dermal absorption. The outer glove should be changed immediately upon contamination.         |
| Eye Protection         | Chemical safety goggles with side shields or a full-face shield.   | Protects eyes from splashes, aerosols, and solid particulates. A face shield offers additional protection for the entire face. |
| Body Protection        | A lab coat with long sleeves and elastic cuffs. A chemically resistant apron should be worn over the lab coat when handling larger quantities. <sup>[1]</sup>  | Prevents contamination of personal clothing and skin. The apron provides an additional layer of protection against spills.     |
| Respiratory Protection | A NIOSH-approved respirator with an organic vapor cartridge and a P100 particulate filter is required when handling the solid compound outside of a certified chemical fume hood or for spill cleanup. | Protects against inhalation of fine powders and potential vapors.  |

## Operational Workflow for Safe Handling

Adherence to a strict operational workflow is critical to minimize exposure and prevent contamination. All manipulations of this compound should be performed within a certified chemical fume hood.<sup>[1]</sup>



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## References

- 1. markherb.com [markherb.com]
- 2. Ethyl methoxycinnamate | C<sub>12</sub>H<sub>14</sub>O<sub>3</sub> | CID 5281783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. Ethyl 4-methoxycinnamate | 24393-56-4 [chemicalbook.com]
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